



improving kasugamycin solubility for highconcentration stock solutions

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Compound of Interest					
Compound Name:	Kasugamycin (sulfate)				
Cat. No.:	B15389414	Get Quote			

Technical Support Center: Kasugamycin Solubility

This guide provides troubleshooting and frequently asked questions for researchers, scientists, and drug development professionals working with kasugamycin, focusing on the preparation of high-concentration stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing kasugamycin stock solutions? A1: The most effective and recommended solvent for kasugamycin, particularly the commonly used kasugamycin hydrochloride hydrate form, is high-purity water.[1][2] It has high aqueous solubility, which is pH-dependent.[3][4]

Q2: Can I use organic solvents like DMSO, ethanol, or methanol? A2: It is strongly advised not to use most organic solvents. Kasugamycin has very poor solubility in DMSO (<4.16 mg/mL) and is considered insoluble in ethanol.[5][6] Its solubility in methanol is also very low (7.44 mg/mL) compared to water.[3][7]

Q3: How does pH influence the solubility of kasugamycin in water? A3: The aqueous solubility of kasugamycin is significantly influenced by pH. It is an amphoteric molecule with multiple pKa values (3.23, 7.73, 11.0), meaning its charge state changes with pH.[3] Solubility increases dramatically in more alkaline conditions.[4]



Q4: What is the maximum achievable concentration of kasugamycin in water? A4: The maximum concentration depends on the pH of the solution. At pH 7, the solubility is approximately 228 mg/mL (22.8 g/100 ml).[3][4][7] This can be increased to as high as 438 mg/mL (43.8 g/100 ml) at pH 9.[3][4][7]

Q5: How should I store kasugamycin stock solutions for long-term use? A5: Once prepared, sterile-filtered aqueous stock solutions of kasugamycin can be stored at -20°C for several months.[5] It is advisable to use the solution soon after preparation and avoid repeated freeze-thaw cycles.[5]

Q6: Which form of kasugamycin should I purchase for preparing solutions? A6: Kasugamycin is typically sold as kasugamycin hydrochloride or kasugamycin hydrochloride hydrate.[8][9] This salt form is more stable and has enhanced solubility in aqueous solutions compared to the free base.[8]

Data Presentation

Table 1: Physicochemical Properties of Kasugamycin Hydrochloride Hydrate

Property	Value	Source
Molecular Formula	C14H25N3O9·HCl	[1]
Molecular Weight	415.82 g/mol	[1]
Appearance	Off-white powder	[1]
pKa Values	pKa ₁ = 3.23 (carboxylic acid)pKa ₂ = 7.73 (cyclic primary amine)pKa ₃ = 11.0 (secondary amine)	[3]

Table 2: Solubility of Kasugamycin in Various Solvents



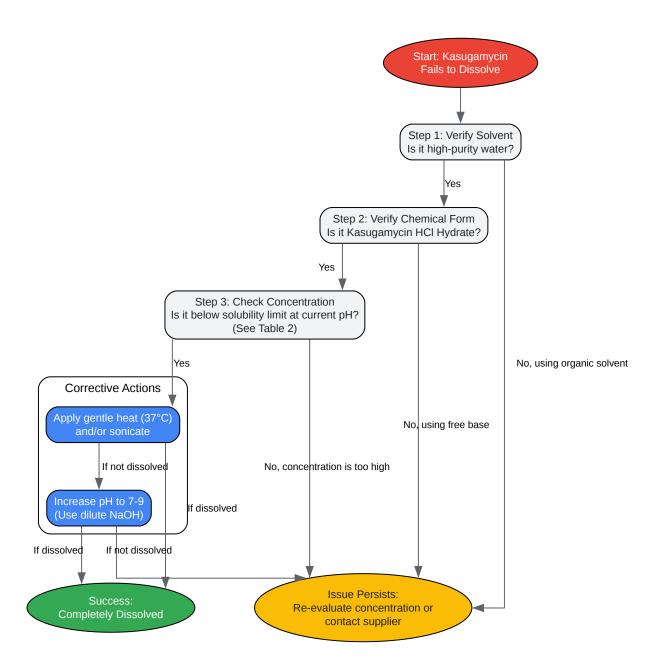
Solvent	Temperature	рН	Solubility	Source
Water	25 °C	5.0	207 mg/mL	[3][7]
Water	25 °C	7.0	228 mg/mL	[3][4][7]
Water	25 °C	9.0	438 mg/mL	[3][7]
Methanol	25 °C	N/A	7.44 mg/mL	[3][7]
DMSO	N/A	N/A	< 4.16 mg/mL	[5]
Ethanol	N/A	N/A	Insoluble	[5]
Acetonitrile	N/A	N/A	< 0.001 mg/mL	[3][7]
Hexane	N/A	N/A	< 0.001 mg/mL	[3][7]

Troubleshooting Guide

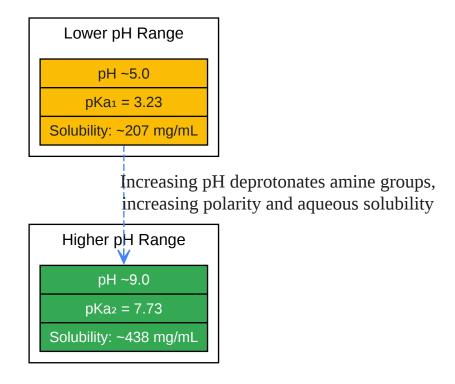
Problem: My kasugamycin powder is not dissolving completely in water, or the solution is cloudy.

This is a common issue that can often be resolved by systematically checking the solvent, concentration, and dissolution technique. The following workflow can help identify the root cause.









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